

Essential Safety and Operational Guide for Handling GSK180

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Compound of Interest

Compound Name: GSK180

Cat. No.: B607769

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **GSK180**. It includes detailed personal protective equipment (PPE) requirements, handling procedures, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **GSK180**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times.
Chemical Goggles	Required when there is a risk of splashing.	
Hand Protection	Gloves	Compatible chemical-resistant gloves.
Body Protection	Lab Coat	To be worn over personal clothing.

It is crucial to inspect all PPE for integrity before each use.

Handling and Storage Protocols

GSK180 should be handled in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust or vapors.

Parameter	Specification	Source
Storage Temperature	-20°C	[1]
Shipping Temperature	Room temperature in the continental US; may vary elsewhere.	[1]
Stability	≥ 4 years at -20°C	[1]
Solubility	≥10 mg/ml in DMSO	[1]

For detailed, step-by-step guidance on solution preparation and administration, refer to the specific protocols provided by the supplier.

Spill and Disposal Procedures

In the event of a spill, isolate the area and prevent the substance from entering drains. Absorb the spill with inert material and place it in a suitable container for chemical waste.

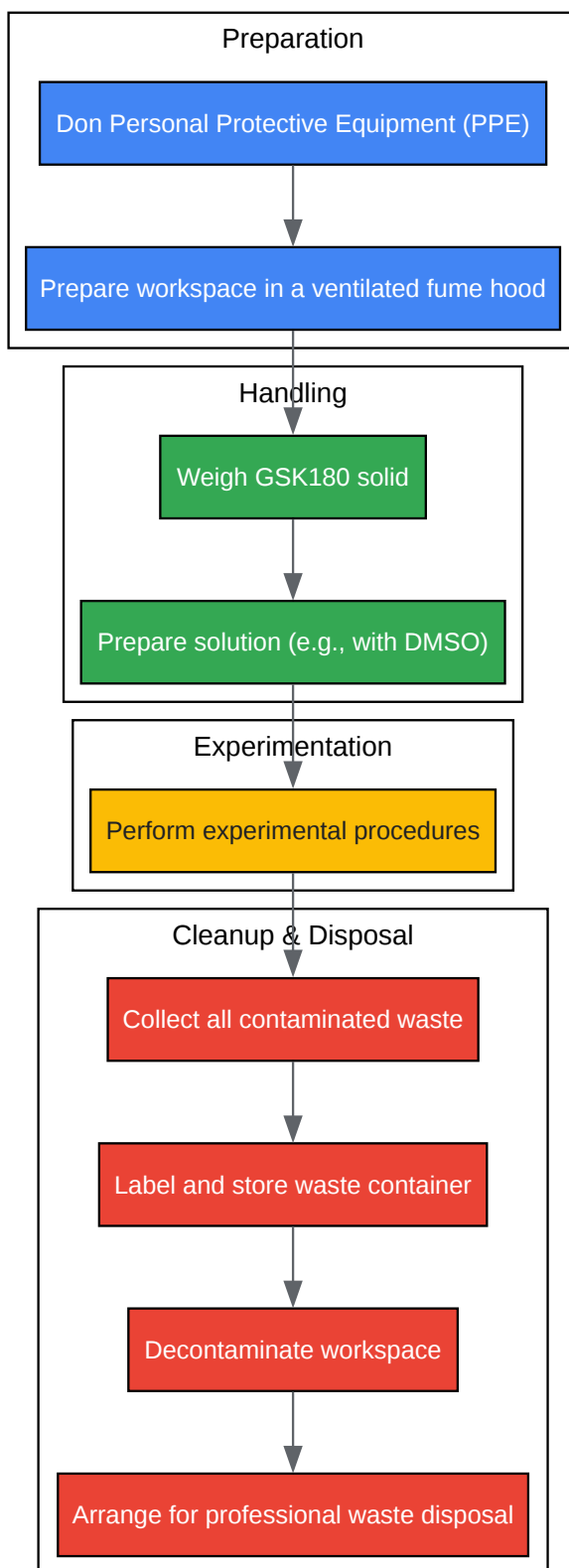
Disposal Plan:

- **Collect Waste:** All disposable materials that have come into contact with **GSK180**, as well as any unused material, should be collected in a designated, sealed container for chemical waste.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Chemical Waste" and include the name "**GSK180**".
- **Storage:** Store the waste container in a secure, designated area away from incompatible materials.
- **Professional Disposal:** Arrange for the disposal of the chemical waste through a licensed hazardous waste disposal company, in accordance with all local, state, and federal

regulations.

Experimental Workflow: Handling and Disposal

The following diagram outlines the standard workflow for safely handling and disposing of **GSK180** in a laboratory setting.



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References

- 1. caymanchem.com [caymanchem.com]
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